

2-Morpholinecarboxamide Hydrochloride: Synthesis Pathway & Technical Guide

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Compound of Interest

Compound Name: 2-Morpholinecarboxamide
hydrochloride

CAS No.: 1185296-76-7

Cat. No.: B1421197

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Executive Summary

2-Morpholinecarboxamide is a critical heterocyclic scaffold in medicinal chemistry, serving as a pharmacophore in peptide deformylase inhibitors, kinase inhibitors, and various CNS-active agents. Its structural value lies in the morpholine ring's ability to modulate solubility and metabolic stability while the carboxamide group provides a versatile handle for hydrogen bonding or further derivatization.

This guide defines the "Boc-Protection Route" as the industry-standard protocol for synthesizing **2-Morpholinecarboxamide hydrochloride**. This pathway offers superior enantiomeric control (if starting from chiral amino acids or resolved epichlorohydrin) and cleaner isolation compared to direct cyclization methods.

Target Molecule Profile

- Chemical Name: **2-Morpholinecarboxamide hydrochloride**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- CAS Number (HCl Salt): 1185296-76-7[\[1\]](#)[\[2\]](#)[\[4\]](#)

- Molecular Formula: $C_5H_{10}N_2O_2 \cdot HCl$
- Key Application: Building block for peptidomimetics and fragment-based drug discovery.

Retrosynthetic Analysis

To design a high-fidelity synthesis, we disconnect the target molecule at the amide bond and the morpholine nitrogen.

- Primary Disconnection: The amide bond is traced back to the corresponding carboxylic acid (Morpholine-2-carboxylic acid).
- Secondary Disconnection: The morpholine ring is protected (N-Boc) to prevent side reactions during amidation.
- Tertiary Disconnection: The morpholine core is synthesized from Epichlorohydrin and Ethanolamine (or Serine derivatives for chiral synthesis).

Pathway Logic Diagram (Graphviz)

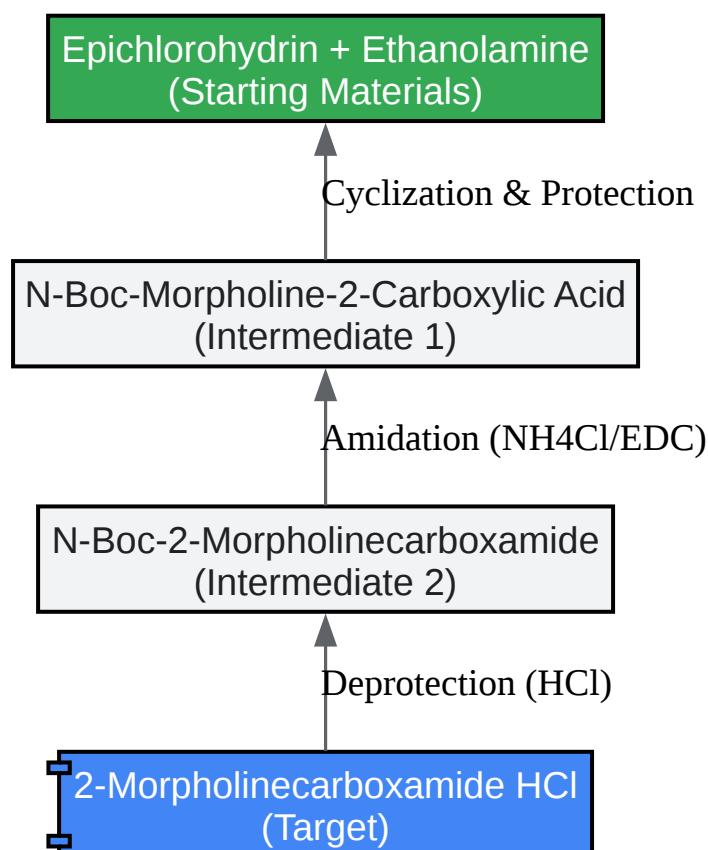


Figure 1: Retrosynthetic disconnection of 2-Morpholinecarboxamide HCl.

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Primary Synthesis Pathway: The N-Boc Route

This protocol assumes the use of N-Boc-morpholine-2-carboxylic acid as the starting material. This intermediate is commercially available or easily synthesized, allowing researchers to bypass the tedious ring-formation step and focus on the functional group transformation.

Step 1: Amidation of N-Boc-Morpholine-2-Carboxylic Acid

Objective: Convert the carboxylic acid to the primary amide while maintaining the N-Boc protection.

- Mechanism: Activation of the carboxylic acid using a carbodiimide coupling agent (EDC) to form an O-acylisourea intermediate, which is then attacked by ammonia (supplied as ammonium chloride).

- Reagents:
 - N-Boc-morpholine-2-carboxylic acid (1.0 equiv)
 - Ammonium Chloride (NH_4Cl) (2.0 - 3.0 equiv)
 - 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC·HCl) (1.2 - 1.5 equiv)
 - 1-Hydroxybenzotriazole (HOBt) (1.2 equiv)
 - N,N-Diisopropylethylamine (DIPEA) (3.0 equiv)
 - Solvent: DMF (N,N-Dimethylformamide) or DCM (Dichloromethane)

Experimental Protocol:

- Dissolution: In a round-bottom flask, dissolve N-Boc-morpholine-2-carboxylic acid (10 mmol) in anhydrous DMF (30 mL).
- Activation: Add EDC·HCl (12 mmol) and HOBt (12 mmol) to the solution. Stir at 0°C for 15 minutes to activate the acid.
- Amine Addition: Add solid Ammonium Chloride (25 mmol) followed by the dropwise addition of DIPEA (30 mmol). The mixture may become heterogeneous.
- Reaction: Allow the reaction to warm to room temperature (20-25°C) and stir for 12–16 hours. Monitor by TLC (5% MeOH in DCM) or LC-MS.
- Workup:
 - Dilute the reaction mixture with Ethyl Acetate (100 mL).
 - Wash sequentially with:
 - 10% Citric Acid solution (removes DIPEA and unreacted EDC).
 - Saturated NaHCO_3 solution (removes unreacted acid and HOBt).
 - Brine (saturated NaCl).

- Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Result: The product, N-Boc-2-morpholinecarboxamide, is typically obtained as a white to off-white solid. Yield: 80–90%.

Step 2: Deprotection and Salt Formation

Objective: Remove the Boc group to release the secondary amine and form the stable hydrochloride salt.

- Reagents:
 - 4.0 M HCl in 1,4-Dioxane (Excess)
 - Solvent: 1,4-Dioxane or Methanol (minimal)
- Critical Control: Moisture exclusion is vital to prevent hydrolysis of the amide, although amides are generally stable to these conditions.

Experimental Protocol:

- Dissolution: Dissolve N-Boc-2-morpholinecarboxamide (from Step 1) in a minimal amount of 1,4-Dioxane (or DCM).
- Acidification: Add 4.0 M HCl in Dioxane (5–10 equiv) dropwise at 0°C.
- Reaction: Stir at room temperature for 2–4 hours. A white precipitate (the product) should begin to form.
- Isolation:
 - Dilute the mixture with Diethyl Ether (Et_2O) to maximize precipitation.
 - Filter the solid under a nitrogen stream (the salt can be hygroscopic).
 - Wash the filter cake with fresh Diethyl Ether (3x).
- Drying: Dry the solid in a vacuum oven at 40°C for 12 hours.

- Result: **2-Morpholinecarboxamide hydrochloride** as a white crystalline solid.

Process Visualization

The following diagram illustrates the complete reaction workflow, including critical decision points for purification.

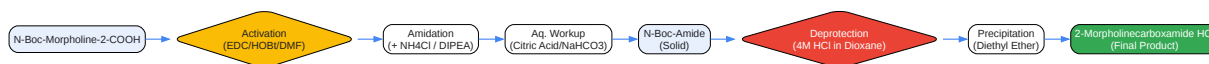


Figure 2: Step-by-step synthesis workflow for 2-Morpholinecarboxamide HCl.

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Analytical Data & Quality Control

To ensure the integrity of the synthesized compound, the following analytical parameters must be met.

Parameter	Specification	Method
Appearance	White to off-white crystalline solid	Visual Inspection
Purity	> 95% (Area %)	HPLC (C18, 0.1% TFA in Water/MeCN)
Identity (NMR)	Consistent with structure	¹ H NMR (D ₂ O or DMSO-d ₆)
Chloride Content	19.5% - 21.5% (Theoretical: ~21.2%)	Argentometric Titration
Mass Spec	[M+H] ⁺ = 131.08 (Free base)	LC-MS (ESI+)

Troubleshooting Guide

- Low Yield in Step 1: Ensure the carboxylic acid is fully activated before adding ammonia. If EDC fails, switch to Isobutyl Chloroformate (IBCF) and N-Methylmorpholine (NMM) to form a mixed anhydride, then treat with ammonia gas or NH_4OH .
- Hygroscopicity: The HCl salt is hygroscopic. Store under argon/nitrogen in a desiccator. If the product turns into a gum, triturate vigorously with anhydrous ether or acetonitrile.
- Racemization: If synthesizing a chiral enantiomer (e.g., (S)-2-morpholinecarboxamide), avoid high temperatures during the activation step. EDC/HOBt is generally safe, but HATU can sometimes cause racemization if base is excessive.

Alternative Industrial Pathway (De Novo)

For large-scale manufacturing where N-Boc starting material is too costly, the Epichlorohydrin Route is utilized.

- Ring Construction: Reaction of N-Benzyl-ethanolamine with Epichlorohydrin yields N-benzyl-2-hydroxymethylmorpholine.
- Oxidation: The hydroxymethyl group is oxidized to the carboxylic acid using Jones Reagent or TEMPO/NaOCl.
- Amidation: Standard amidation as described above.
- Global Deprotection: Hydrogenation ($\text{H}_2/\text{Pd-C}$) removes the benzyl group, followed by HCl salt formation.

Note: This route is chemically more demanding and requires careful handling of the oxidative step.

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